Advanced Protocol: 5-Methyltetrahydrofolic Acid Disodium Salt in Cell Culture

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Compound of Interest	
Compound Name:	*5-Methyltetrahydrofolic acid disodium salt*
CAS No.:	*68792-52-9*
Cat. No.:	*B1489619*

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Abstract & Scientific Rationale

In standard cell culture formulations (e.g., DMEM, RPMI-1640), folate is typically supplied as Folic Acid (FA), a synthetic, oxidized pteroylglutamate.[1][2] While stable, FA is biologically inactive and requires enzymatic reduction by Dihydrofolate Reductase (DHFR) to enter the folate cycle.

5-Methyltetrahydrofolate (5-MTHF) is the primary biologically active circulating form of folate.[2][3][4][5][6] The Disodium Salt form (CAS 68792-52-9) offers superior aqueous solubility compared to the calcium salt, making it the preferred reagent for liquid media preparation.

Why Switch to 5-MTHF?

- Metabolic Bypass: It bypasses the DHFR and MTHFR enzymatic steps, providing immediate methyl groups for the remethylation of homocysteine to methionine.
- Physiological Relevance: It eliminates the accumulation of Unmetabolized Folic Acid (UMFA), which can act as a competitive inhibitor of folate transporters in vitro.

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- Epigenetic Precision: It directly fuels the One-Carbon Metabolism cycle, critical for S-adenosylmethionine (SAM) synthesis and downstream DNA/histone methylation.

Technical Specifications

Parameter	Specification
Compound Name	5-Methyltetrahydrofolic acid disodium salt
Synonyms	5-MTHF-Na2, Methylfolate, Levomefolate disodium
CAS Number	68792-52-9
Molecular Weight	~503.42 g/mol
Solubility	Water: >20 mg/mL (Freely soluble); Ethanol: Insoluble
Stability	High Sensitivity: Oxidation (Air), UV Light, Heat
Appearance	White to light yellow/beige powder

Mechanistic Pathway (Visualization)

The following diagram illustrates the entry points of Folic Acid versus 5-MTHF, highlighting the enzymatic bypass that makes 5-MTHF superior for metabolically sensitive lines.

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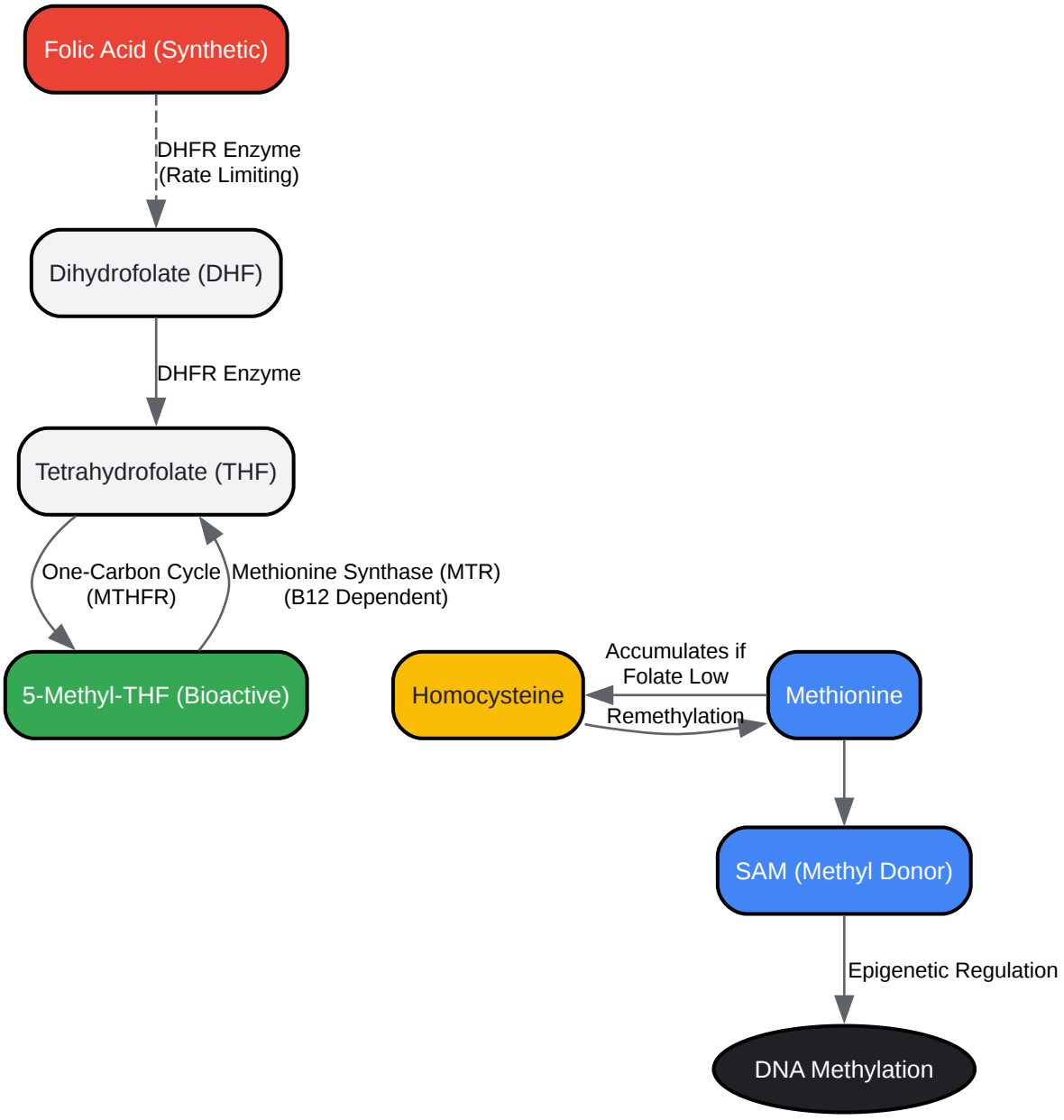

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Caption: 5-MTHF bypasses the rate-limiting DHFR reduction step required by Folic Acid, directly fueling the Methionine-Homocysteine cycle.

Protocol: Preparation of Stock Solutions

Critical Warning: 5-MTHF is extremely sensitive to oxidation and photodegradation. All steps must be performed under low light (amber tubes) and, ideally, in a nitrogen-purged environment or with antioxidant stabilizers.

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Materials Required[2][3][4][5][7][9][10][11][12][13][14]

- 5-MTHF Disodium Salt (Purity ≥98%)
- Sterile Water for Injection (WFI) or PBS (pH 7.2)
- Antioxidant Stabilizer (Recommended): L-Ascorbic Acid (Vitamin C) or Dithiothreitol (DTT).
- 0.22 µm PES Syringe Filter (Do not use Nylon, which may bind folates).
- Amber Microcentrifuge Tubes.

Step-by-Step Methodology

Step 1: Calculation (10 mM Stock)

To prepare 10 mL of a 10 mM stock solution:

- Target Concentration: 10 mM
- MW: 503.42 g/mol [7][8]
- Mass Required:

Step 2: Solvent Preparation (The "Antioxidant Shield")

Dissolving 5-MTHF in pure water without protection leads to rapid degradation (browning).

- Prepare PBS + 1% Ascorbic Acid (w/v) as the solvent.
- Adjust pH to 7.0–7.4 using NaOH if the ascorbic acid lowers pH significantly.
  - Why? Ascorbate acts as a sacrificial antioxidant, preserving the reduced folate structure.

Step 3: Dissolution[9]

- Weigh 50.34 mg of 5-MTHF Disodium Salt into an amber tube.
- Add 10 mL of the prepared Solvent (PBS + Ascorbate).
- Vortex gently until completely dissolved. The solution should be clear to slightly yellow.

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- Note: The disodium salt dissolves readily; do not heat.

Step 4: Sterilization & Storage

- Filter sterilize using a 0.22 µm PES filter.
- Aliquot immediately into small volumes (e.g., 100 µL or 500 µL) in light-tight amber tubes.
- Flash freeze in liquid nitrogen or dry ice/ethanol bath.
- Store at -20°C (up to 3 months) or -80°C (up to 1 year).
  - Rule: Never re-freeze an aliquot. Discard unused thawed portions.

Application Note: Cell Culture Adaptation

Scenario A: Routine Culture (Replacement)

For researchers transitioning from Folic Acid to 5-MTHF to reduce homocysteine stress or study methylation.

- Standard RPMI/DMEM Folic Acid Concentration: ~2.3 µM (approx. 1 mg/L).
- Recommended 5-MTHF Concentration: 2.0 – 4.0 µM.
  - Logic: Although 5-MTHF is more bioavailable, it is less stable in the incubator environment (37°C, pH 7.4). A slight excess (2x) compensates for thermal degradation over a 2-3 day culture period.

Workflow:

- Prepare "Folate-Free" basal medium (custom order or specific catalog number).
- Add 5-MTHF stock immediately prior to use. Do not store pre-mixed liquid media for >1 week.

Scenario B: DHFR-Deficient Cells (e.g., CHO-DHFR-)

These cells cannot reduce Folic Acid. They are typically auxotrophic for glycine, hypoxanthine, and thymidine (GHT).

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- Protocol: Supplement medium with 10 µM 5-MTHF.
- Outcome: 5-MTHF restores growth without the need for hypoxanthine/thymidine rescue, allowing for precise selection pressure studies using Methotrexate (MTX).

Comparison: Folic Acid vs. 5-MTHF Disodium[3][7][12]

Feature	Folic Acid (FA)	5-MTHF Disodium Salt
Source	Synthetic	Biologically Identical
Transport	Low affinity for Reduced Folate Carrier (RFC)	High affinity for RFC and Folate Receptors
Metabolism	Requires DHFR reduction	Direct entry to folate cycle
Solubility	Poor in water (needs base)	Excellent in water/PBS
Stability	High (Heat/Light stable)	Low (Needs antioxidant/dark)
Risk	Accumulation of UMFA	No accumulation; physiological
Cost	Low	High

Troubleshooting & Optimization

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Observation	Root Cause	Corrective Action
Precipitate in Stock	pH too low or Calcium interaction	Use Disodium salt, not Calcium salt. Ensure pH > 6.5.
Media turns brown	Oxidation of folate	Add Ascorbic Acid (50 µM) or Glutathione to culture media.
Cell Growth Lag	Adaptation phase	Wean cells: 50:50 FA:5-MTHF for 2 passages, then 100% 5-MTHF.
High Homocysteine	Insufficient B12	5-MTHF requires Vitamin B12 (Cobalamin) to recycle Homocysteine. Ensure B12 is adequate.

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